

N-Cyclohexylacetoacetamide: An Overview of its Core Molecular Properties

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Compound of Interest

Compound Name: *N-Cyclohexylacetoacetamide*

Cat. No.: B074488

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N-Cyclohexylacetoacetamide is a chemical compound with distinct molecular characteristics relevant to researchers in various fields, including organic synthesis and drug development. This guide provides a focused overview of its molecular formula and weight, underpinned by standard analytical methodologies.

Molecular Identity and Weight

The fundamental properties of **N-Cyclohexylacetoacetamide** are summarized below. These values are critical for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₇ NO ₂	[1][2]
Molecular Weight	183.25 g/mol	[1][3]
Monoisotopic Mass	183.125928785 Da	[1]

Methodology for Structural and Mass Determination

The molecular formula and weight of a compound like **N-Cyclohexylacetoacetamide** are determined through established experimental protocols.

- **Mass Spectrometry (MS):** This is a primary technique for determining the molecular weight of a compound. The process involves ionizing the molecule and then measuring its mass-to-charge ratio (m/z). High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which helps in deducing the precise elemental composition and confirming the molecular formula.
- **Elemental Analysis:** This method determines the percentage composition of individual elements (Carbon, Hydrogen, Nitrogen, etc.) within the compound. The experimental percentages are compared against the theoretical percentages calculated from the proposed molecular formula to verify its accuracy.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While primarily used for structural elucidation, ^1H and ^{13}C NMR spectroscopy help confirm the presence and connectivity of atoms, thereby validating the counts of hydrogen and carbon atoms suggested by the molecular formula.

Logical Framework for Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The diagram below illustrates the logical relationship between the elemental composition of **N-Cyclohexylacetoacetamide** and its total molecular weight.

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References

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